



# Best practices for storing and handling JNK-IN12

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Compound of Interest		
Compound Name:	JNK-IN-12	
Cat. No.:	B15611776	Get Quote

## JNK-IN-12 Technical Support Center

This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for the storage, handling, and use of **JNK-IN-12**, a mitochondrial-targeted JNK inhibitor. This guide is intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is JNK-IN-12 and what is its mechanism of action?

A1: **JNK-IN-12** is a potent, mitochondrial-targeted inhibitor of c-Jun N-terminal kinase (JNK) with an IC50 of 66.3 nM.[1] It is composed of a mitochondrial-specific cell-penetrating peptide conjugated to SP600125, a known JNK inhibitor. This design allows **JNK-IN-12** to specifically inhibit mitochondrial JNK phosphorylation without affecting nuclear JNK signaling.[1]

Q2: How should I store **JNK-IN-12** powder?

A2: While specific stability data for **JNK-IN-12** is not readily available, general best practices for similar kinase inhibitors, such as JNK Inhibitor IX, recommend storing the solid powder at -20°C for up to 3 years.[2] Upon receipt, it is advisable to refer to the Certificate of Analysis for any product-specific storage recommendations.[1]

Q3: How do I prepare and store a stock solution of JNK-IN-12?



A3: **JNK-IN-12** is typically dissolved in dimethyl sulfoxide (DMSO). For general guidance, high-concentration stock solutions (e.g., 10 mM) are prepared. To minimize degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes. These aliquots should be stored at -80°C. Stock solutions of similar inhibitors in DMSO are generally stable for up to one year when stored at -80°C.[2][3]

Q4: What are the known off-target effects of JNK-IN-12?

A4: **JNK-IN-12** is a derivative of SP600125. SP600125 is known to have off-target effects and can inhibit other kinases.[3] While JNK-IN-8 and **JNK-IN-12** are considered to have favorable kinase selectivity profiles, it is crucial to include appropriate controls in your experiments to account for potential off-target effects.[4]

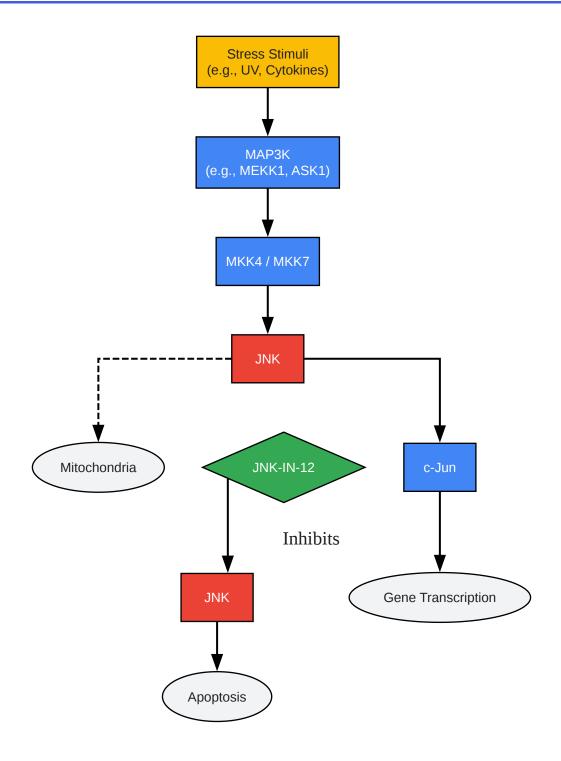
**Quantitative Data Summary** 

Parameter	Value	Notes
IC50 (JNK)	66.3 nM[1]	This value represents the concentration of JNK-IN-12 required to inhibit 50% of JNK activity in vitro.
Molecular Weight	1091.35 g/mol [1]	
Chemical Formula	C56H82N16O7[1]	_

## **JNK Signaling Pathway**

The following diagram illustrates the canonical JNK signaling pathway. **JNK-IN-12** specifically targets the phosphorylation of JNK within the mitochondria.





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JNK signaling cascade and the inhibitory action of **JNK-IN-12**.

## **Experimental Protocols**

# Protocol 1: Preparation of JNK-IN-12 Stock Solution (10 mM)



#### Materials:

- JNK-IN-12 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes

#### Procedure:

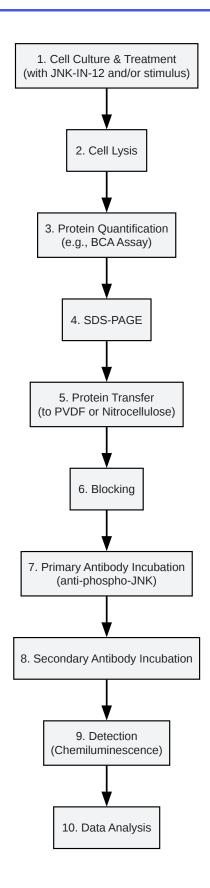
- Allow the JNK-IN-12 vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculate the required amount of JNK-IN-12 powder to prepare a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution, you would need 1.09135 mg of JNK-IN-12 (Molecular Weight = 1091.35 g/mol ).
- Carefully weigh the **JNK-IN-12** powder and transfer it to a sterile tube.
- Add the calculated volume of anhydrous DMSO to the powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., 37°C) may be applied if necessary.
- Aliquot the stock solution into single-use, amber microcentrifuge tubes.
- Store the aliquots at -80°C.

### **Protocol 2: Western Blot for Phosphorylated JNK**

This protocol provides a general framework for assessing the effect of **JNK-IN-12** on JNK phosphorylation in a cellular context.

Workflow Diagram:





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